

Spectroscopic and Structural Elucidation of Rubilactone: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Rubilactone**, a naphthoic acid ester isolated from the roots of Rubia cordifolia L. The structural elucidation of this compound was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document summarizes the key spectroscopic data and outlines the general experimental protocols involved in the isolation and characterization of this natural product.

Spectroscopic Data of Rubilactone

The following tables summarize the key spectroscopic data for **Rubilactone**, as reported in the primary literature that first described its isolation and structure elucidation.

Table 1: Mass Spectrometry Data for Rubilactone

Parameter	Value
Molecular Formula	C15H10O5
Molecular Weight	270.24 g/mol
Mass Spectrum	Data reported in the primary literature



Table 2: Infrared (IR) Spectroscopy Data for Rubilactone

Functional Group	Wavenumber (cm⁻¹)
Hydroxyl (-OH)	Data reported in the primary literature
Carbonyl (C=O) of Lactone	Data reported in the primary literature
Carbonyl (C=O) of Ester	Data reported in the primary literature
Aromatic (C=C)	Data reported in the primary literature

Table 3: Nuclear Magnetic Resonance (NMR) Spectroscopy Data for Rubilactone

Nucleus	Chemical Shifts (ppm) and Coupling Constants (Hz)
¹H NMR	Data reported in the primary literature
¹³ C NMR	Data reported in the primary literature

Experimental Protocols

The isolation and structural characterization of **Rubilactone** from Rubia cordifolia involved a series of standard phytochemical procedures. The general methodology is outlined below.

Isolation of Rubilactone

- Plant Material: The dried roots of Rubia cordifolia L. were used as the starting material.
- Extraction: The powdered roots were extracted with a suitable organic solvent, such as ethanol or a mixture of chloroform and methanol, to obtain a crude extract.
- Fractionation: The crude extract was then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- Chromatography: The resulting fractions were further purified using various chromatographic techniques, including column chromatography over silica gel and potentially high-performance liquid chromatography (HPLC), to isolate the pure compound, **Rubilactone**.



Spectroscopic Analysis

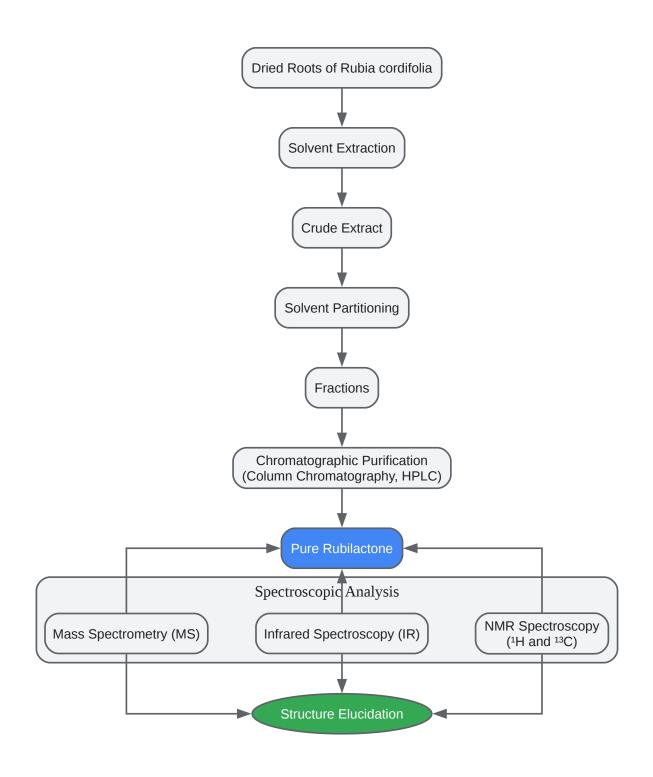
The structure of the isolated **Rubilactone** was determined using a combination of the following spectroscopic methods:

- Mass Spectrometry (MS): Electron Impact Mass Spectrometry (EI-MS) or another suitable
 mass spectrometry technique was used to determine the molecular weight and
 fragmentation pattern of the compound, which aided in confirming its molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy was employed to identify the presence of key
 functional groups in the molecule, such as hydroxyl (-OH), lactone carbonyl (C=O), and ester
 carbonyl (C=O) groups, based on their characteristic absorption bands.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR spectroscopy were crucial for the detailed structural elucidation.
 - ¹H NMR: Provided information about the number and types of protons, their chemical environment, and their connectivity through the analysis of chemical shifts and spin-spin coupling patterns.
 - ¹³C NMR: Revealed the number of carbon atoms in the molecule and their chemical environments, distinguishing between different types of carbons (e.g., carbonyl, aromatic, aliphatic).

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of **Rubilactone** from Rubia cordifolia.





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Caption: General workflow for the isolation and structural elucidation of **Rubilactone**.







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